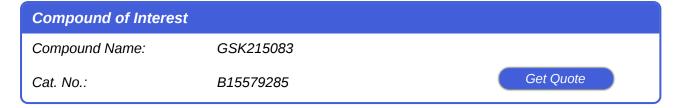


# A Comparative Guide to the Reproducibility and Variability of GSK215083 PET Measurements

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of the positron emission tomography (PET) tracer [11C]**GSK215083** with alternative imaging agents. Experimental data on reproducibility and variability are presented to inform the selection of the most appropriate tracer for research and clinical applications.

## **Overview of [11C]GSK215083**

[11C]**GSK215083** is a PET radioligand utilized for in vivo imaging of the serotonin 6 (5-HT6) and serotonin 2A (5-HT2A) receptors in the brain. Its unique property lies in its dual-target binding, with primary selectivity for 5-HT6 receptors in the striatum and 5-HT2A receptors in the cortex. This characteristic allows for the simultaneous investigation of two key neurotransmitter systems implicated in various neurological and psychiatric disorders.

### Data on Reproducibility and Variability

The reliability of PET measurements is crucial for longitudinal studies, therapeutic monitoring, and multi-center clinical trials. Key metrics for assessing this reliability are the test-retest variability, often expressed as the absolute variability or percent difference, and the intraclass correlation coefficient (ICC), which measures the consistency of measurements.

#### [11C]GSK215083 Test-Retest Variability



Quantitative data on the test-retest reliability of [11C]GSK215083 binding potential (BPND) in various brain regions are summarized below.

Brain Region	Absolute Variability (%)	Intraclass Correlation Coefficient (ICC)
Caudate	10.3	0.77
Putamen	10.1	0.81
Ventral Striatum	15.6	0.58
Frontal Cortex	8.8	0.73
Temporal Cortex	10.5	0.74
Parietal Cortex	10.2	0.61
Occipital Cortex	12.2	0.57

#### **Comparison with Alternative PET Tracers**

The selection of a PET tracer often involves comparing its performance with other available options for the same molecular target.

For the 5-HT6 receptor, a key alternative to [11C]GSK215083 is [11C]Lu AE92686.

Tracer	Brain Region	Absolute Variability (%)	Intraclass Correlation Coefficient (ICC)
[11C]GSK215083	Caudate	10.3	0.77
Putamen	10.1	0.81	
[11C]Lu AE92686	Caudate	7.9	0.89
Putamen	6.7	0.90	

For the 5-HT2A receptor, several alternative tracers are available, including [11C]CIMBI-36, [18F]altanserin, and [11C]MDL 100,907.



Tracer	Brain Region	Absolute Variability (%)	Intraclass Correlation Coefficient (ICC)
[11C]GSK215083	Frontal Cortex	8.8	0.73
Cingulate Cortex	-	-	
[11C]CIMBI-36	Neocortex	6	0.94
Cingulate Cortex	5	0.95	
[18F]altanserin	Frontal Cortex	5.3	0.92
Cingulate Cortex	6.7	0.89	
[11C]MDL 100,907	Frontal Cortex	5.4	0.90
Cingulate Cortex	6.2	0.88	

### **Experimental Protocols**

Detailed methodologies are essential for the replication and comparison of findings across studies.

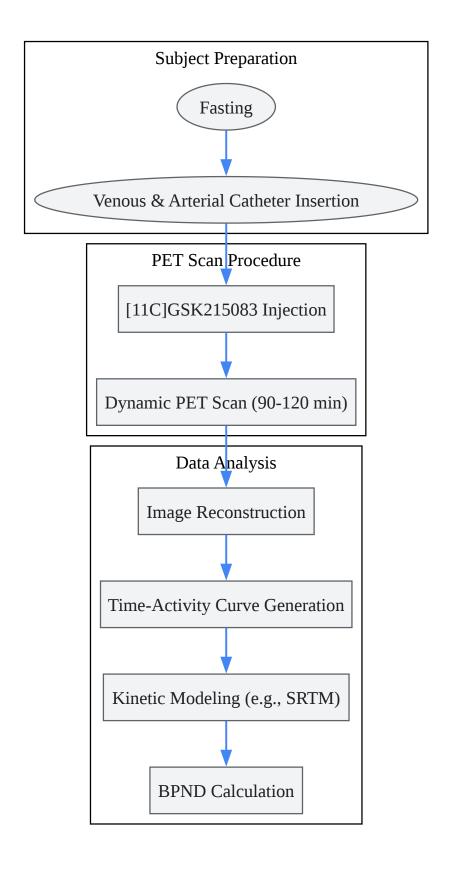
# [11C]GSK215083 PET Imaging Protocol

A typical experimental workflow for a [11C]GSK215083 PET study is as follows:

- Subject Preparation: Subjects are typically required to fast for a specified period before the scan. A venous catheter is inserted for tracer injection, and in some protocols, an arterial line is placed for blood sampling to measure the arterial input function.
- Tracer Administration: A bolus injection of [11C] **GSK215083** is administered intravenously.
- PET Scan Acquisition: Dynamic PET scanning commences immediately after tracer injection and typically lasts for 90-120 minutes.
- Image Reconstruction and Analysis: PET data are reconstructed, and time-activity curves are generated for various brain regions of interest. The binding potential (BPND), a measure of



receptor density, is then calculated using kinetic modeling, often with the cerebellum as a reference region.





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